

# Spectroscopic Data of 1,2,3,4-Tetramethylbenzene: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1,2,3,4-Tetramethylbenzene

CAS No.: 25619-60-7

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This technical guide provides a comprehensive overview of the spectroscopic data for **1,2,3,4-tetramethylbenzene**, also known as prehnitene. The information presented herein is crucial for the identification, characterization, and quality control of this compound in research and development settings. This document details nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data, along with generalized experimental protocols.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following tables summarize the  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **1,2,3,4-tetramethylbenzene**.

### $^1\text{H}$ NMR Spectroscopic Data

The  $^1\text{H}$  NMR spectrum of **1,2,3,4-tetramethylbenzene** is characterized by signals corresponding to the aromatic protons and the methyl group protons.

| Chemical Shift ( $\delta$ ) ppm | Multiplicity | Assignment             |
|---------------------------------|--------------|------------------------|
| ~6.88                           | Singlet      | Aromatic H (2H)        |
| ~2.24                           | Singlet      | Methyl H (6H, C2 & C3) |
| ~2.17                           | Singlet      | Methyl H (6H, C1 & C4) |

## $^{13}\text{C}$ NMR Spectroscopic Data

The  $^{13}\text{C}$  NMR spectrum provides information about the carbon framework of the molecule.

| Chemical Shift ( $\delta$ ) ppm | Assignment           |
|---------------------------------|----------------------|
| ~134.73                         | Aromatic C (C1 & C4) |
| ~133.83                         | Aromatic C (C2 & C3) |
| ~127.07                         | Aromatic C-H         |
| ~20.63                          | Methyl C (C2 & C3)   |
| ~15.72                          | Methyl C (C1 & C4)   |

## Experimental Protocol for NMR Spectroscopy

The following is a general procedure for obtaining  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of aromatic compounds like **1,2,3,4-tetramethylbenzene**.

- **Sample Preparation:** Dissolve approximately 5-10 mg of the sample in about 0.6-0.7 mL of a deuterated solvent (e.g., chloroform- $d$ ,  $\text{CDCl}_3$ ) in a standard 5 mm NMR tube. The use of a deuterated solvent is crucial to avoid large solvent signals in the  $^1\text{H}$  NMR spectrum.<sup>[1]</sup> Tetramethylsilane (TMS) is typically added as an internal standard for chemical shift referencing (0 ppm).<sup>[2]</sup>
- **Instrument Setup:** Place the NMR tube in the spectrometer's probe. The instrument is then tuned and shimmed to optimize the magnetic field homogeneity.

- **$^1\text{H}$  NMR Acquisition:** A standard one-pulse experiment is typically used. Key parameters to set include the spectral width, acquisition time, relaxation delay, and the number of scans. For a routine spectrum, 8 to 16 scans are usually sufficient.
- **$^{13}\text{C}$  NMR Acquisition:** Due to the low natural abundance of the  $^{13}\text{C}$  isotope, a larger number of scans is required to obtain a spectrum with a good signal-to-noise ratio.<sup>[3]</sup> A proton-decoupled experiment is commonly performed to simplify the spectrum by removing C-H coupling, resulting in a single peak for each unique carbon atom.<sup>[2]</sup> A relaxation delay of 1-2 seconds is typically used.
- **Data Processing:** The acquired free induction decay (FID) is Fourier transformed to obtain the NMR spectrum. The spectrum is then phased, baseline corrected, and referenced to the internal standard.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

### IR Spectroscopic Data

The IR spectrum of **1,2,3,4-tetramethylbenzene** shows characteristic absorptions for aromatic C-H and C-C bonds, as well as C-H bonds of the methyl groups.

| Frequency ( $\text{cm}^{-1}$ ) | Assignment                       |
|--------------------------------|----------------------------------|
| ~3000-2850                     | C-H stretch (methyl groups)      |
| ~1600, ~1450                   | C=C stretch (aromatic ring)      |
| ~1380                          | C-H bend (methyl groups)         |
| ~870-810                       | C-H out-of-plane bend (aromatic) |

### Experimental Protocol for FT-IR Spectroscopy

For a liquid sample such as **1,2,3,4-tetramethylbenzene**, the following FT-IR methods are commonly used.

- Sample Preparation (Neat Liquid):
  - Transmission (Salt Plates): A drop of the liquid sample is placed between two infrared-transparent salt plates (e.g., NaCl or KBr).[4] The plates are pressed together to form a thin film of the liquid.
  - Attenuated Total Reflectance (ATR): A small drop of the liquid is placed directly onto the ATR crystal (e.g., diamond or zinc selenide).[5] This technique requires minimal sample preparation.
- Instrument Setup: The FT-IR spectrometer is set to the desired spectral range (typically 4000-400  $\text{cm}^{-1}$ ) and resolution.[4]
- Background Spectrum: A background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded to subtract the contributions of atmospheric water and carbon dioxide.
- Sample Spectrum: The prepared sample is placed in the spectrometer, and the spectrum is recorded. Multiple scans are typically averaged to improve the signal-to-noise ratio.[4]
- Data Processing: The final spectrum is obtained after automatic background subtraction.

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes molecules and sorts the ions based on their mass-to-charge ratio ( $m/z$ ). It provides information about the molecular weight and fragmentation pattern of a compound.

## Mass Spectrometry Data

The mass spectrum of **1,2,3,4-tetramethylbenzene** is typically obtained using gas chromatography-mass spectrometry (GC-MS) with electron ionization (EI).

| m/z | Relative Intensity (%) | Assignment                 |
|-----|------------------------|----------------------------|
| 134 | ~40                    | Molecular ion $[M]^+$      |
| 119 | 100                    | $[M-CH_3]^+$ (base peak)   |
| 91  | ~17                    | Tropylium ion $[C_7H_7]^+$ |
| 77  | ~10                    | Phenyl ion $[C_6H_5]^+$    |

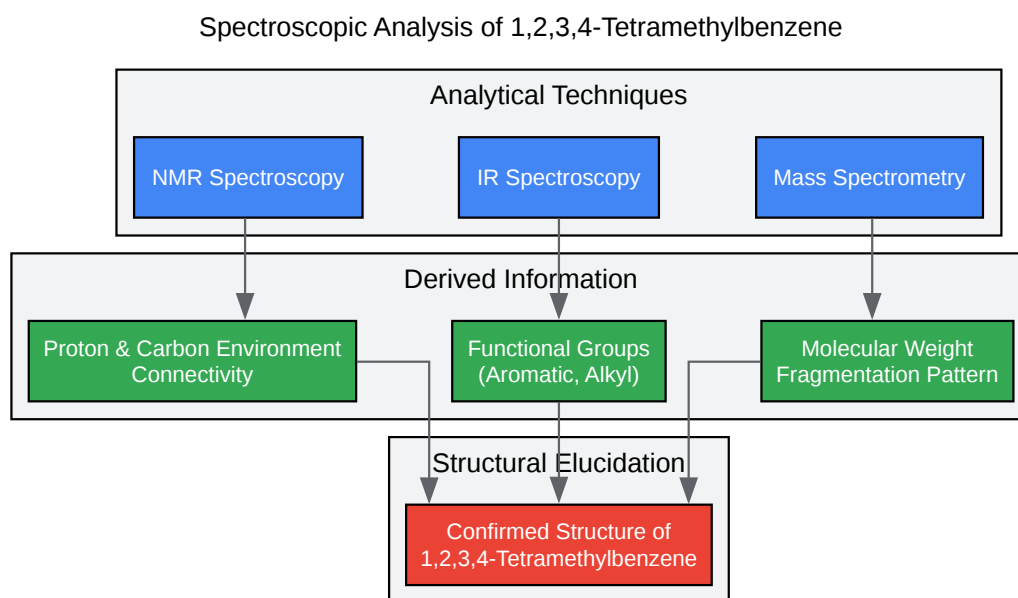
## Experimental Protocol for GC-MS

The following is a general procedure for the GC-MS analysis of volatile organic compounds like **1,2,3,4-tetramethylbenzene**.

- **Sample Preparation:** A dilute solution of the sample is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
- **GC-MS System:** A gas chromatograph equipped with a capillary column (e.g., a nonpolar polydimethylsiloxane phase) is interfaced with a mass spectrometer.
- **Injection:** A small volume (typically 1  $\mu$ L) of the sample solution is injected into the heated GC inlet, where it is vaporized.
- **Gas Chromatography:** The vaporized sample is carried by an inert carrier gas (e.g., helium) through the capillary column. The components of the sample are separated based on their boiling points and interactions with the stationary phase. A temperature program is used to elute the compounds.
- **Mass Spectrometry:** As the separated components elute from the GC column, they enter the ion source of the mass spectrometer. In electron ionization (EI) mode, the molecules are bombarded with high-energy electrons, causing ionization and fragmentation.
- **Detection and Data Analysis:** The resulting ions are separated by their mass-to-charge ratio in the mass analyzer and detected. The resulting mass spectrum for each component is recorded and can be compared with spectral libraries for identification.

## Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the structural elucidation of **1,2,3,4-tetramethylbenzene** using the spectroscopic techniques described.



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Caption: Workflow for structural confirmation.

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